

Safety and Handling of Cbz-N-PEG10-acid: A Technical Guide

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Compound of Interest

Compound Name: Cbz-N-PEG10-acid

Cat. No.: B15620649

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safe handling and laboratory use of **Cbz-N-PEG10-acid**. Due to the absence of a specific Safety Data Sheet (SDS) for this compound, the following information is synthesized from data on structurally similar polyethylene glycol (PEG) derivatives and established best practices for laboratory chemical safety. It is imperative that this compound be handled with care by trained personnel in a controlled laboratory environment.

Compound Profile and Hazard Identification

Cbz-N-PEG10-acid is a heterobifunctional linker molecule commonly employed in bioconjugation and for the development of Proteolysis Targeting Chimeras (PROTACs).[1][2] It features a carboxybenzyl (Cbz)-protected amine and a terminal carboxylic acid, connected by a 10-unit polyethylene glycol (PEG) spacer. The PEG chain enhances the solubility of the molecule in aqueous media.[3]

While specific toxicological data for **Cbz-N-PEG10-acid** is not available, related PEG compounds are generally considered to have low toxicity. However, it is prudent to treat this chemical as potentially hazardous upon inhalation, ingestion, or skin contact. A technical guide for a similar compound, m-PEG10-acid, classifies it as causing skin irritation (Category 2) and serious eye irritation (Category 2A) under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).[4]

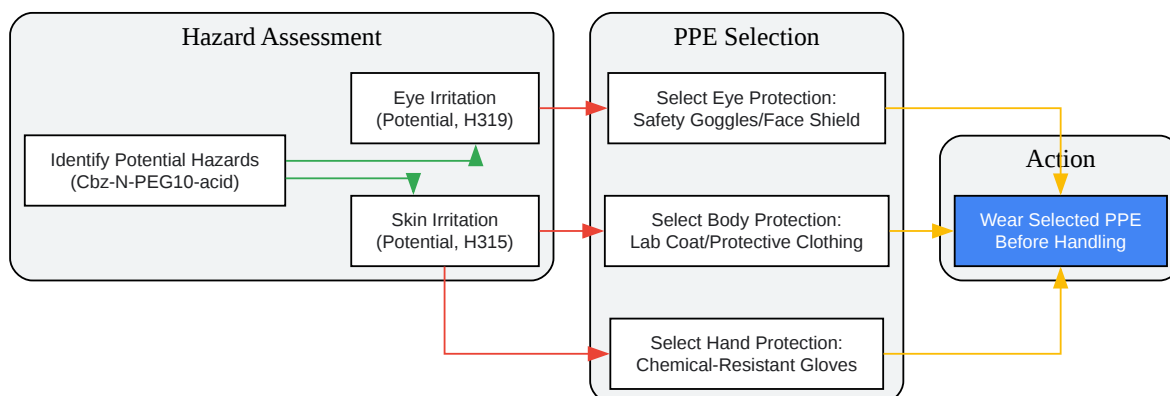
General Chemical Properties

Property	Value	Source
Chemical Formula	C31H53NO14	[3]
Molecular Weight	663.8 g/mol	[3]
Purity	Typically >95% or 98%	[3][5][6]
Appearance	White to off-white solid or oil	[4] (by analogy)
Solubility	Soluble in Methylene chloride, DMAC, DMSO, Water, DCM, DMF	[4][7][8] (by analogy)

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to minimize exposure risk. The following PPE should be worn at all times when handling **Cbz-N-PEG10-acid**:

- Eye Protection: Chemical safety goggles or a face shield.[4][9]
- Hand Protection: Chemical-resistant gloves, such as nitrile rubber.[4][9]
- Body Protection: A laboratory coat or other protective clothing.[4][9]
- Respiratory Protection: A NIOSH-approved respirator is recommended if there is a risk of generating dust or aerosols.[9]



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PPE selection workflow for handling **Cbz-N-PEG10-acid**.

Handling and Storage

Proper handling and storage procedures are crucial for maintaining the integrity of **Cbz-N-PEG10-acid** and ensuring laboratory safety.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of dust or aerosols.[4][9]
- Limit all unnecessary personal contact.[10]
- Avoid contact with skin and eyes.[9][10]
- When handling, do not eat, drink, or smoke.[10]
- Wash hands thoroughly after handling the compound.[4]
- PEG compounds can be hygroscopic; care should be taken to limit exposure to moisture.[7][8]

Storage:

- Short-term storage: Store at 0 - 4°C for days to weeks.[\[5\]](#)
- Long-term storage: The recommended long-term storage temperature is -20°C.[\[3\]](#)[\[5\]](#)[\[6\]](#)
- Store in a tightly sealed container in a dry, dark, and well-ventilated area.[\[4\]](#)[\[5\]](#)
- Before use, allow the product to equilibrate to room temperature before opening the vial to prevent moisture condensation.[\[4\]](#)[\[7\]](#)[\[8\]](#)
- Store stock solutions in tightly sealed vials at -20°C.[\[4\]](#)[\[7\]](#)[\[8\]](#)

Experimental Protocols

The following are general experimental protocols that can be adapted for the use of **Cbz-N-PEG10-acid**.

Preparation of a Stock Solution

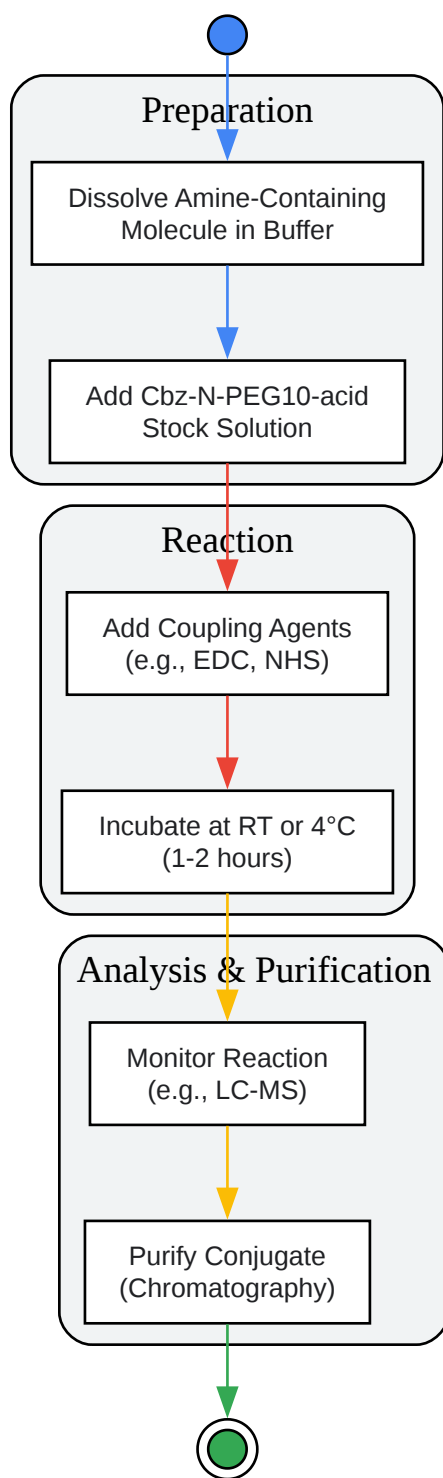
- Allow the vial of **Cbz-N-PEG10-acid** to equilibrate to room temperature for at least one hour before opening.[\[4\]](#)
- In a chemical fume hood, carefully weigh the desired amount of the compound.
- Dissolve the compound in an appropriate anhydrous solvent such as dimethylsulfoxide (DMSO) or dimethylformamide (DMF) to the desired concentration.[\[4\]](#)
- Store the stock solution in aliquots in tightly sealed vials at -20°C. These solutions are generally stable for up to one month.[\[4\]](#)

General Protocol for Amide Coupling

The terminal carboxylic acid of **Cbz-N-PEG10-acid** can be reacted with primary amines in the presence of coupling agents to form a stable amide bond.[\[3\]](#)[\[5\]](#)[\[11\]](#)

- In a chemical fume hood, dissolve the amine-containing molecule in a suitable reaction buffer.

- Add the desired molar excess of the **Cbz-N-PEG10-acid** stock solution to the reaction mixture.
- Initiate the conjugation reaction by adding coupling agents (e.g., EDC and NHS or HATU).[\[3\]](#)
[\[12\]](#)
- Allow the reaction to proceed at room temperature or 4°C for a specified time (typically 1-2 hours) with gentle mixing.[\[4\]](#)
- Monitor the reaction progress using an appropriate analytical technique (e.g., LC-MS).
- Once the reaction is complete, purify the conjugate using standard chromatographic methods.



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References

- 1. ptc.bocsci.com [ptc.bocsci.com]
- 2. Cbz-N-PEG10-acid - Immunomart [immunomart.com]
- 3. Cbz-N-amido-PEG10-acid | BroadPharm [broadpharm.com]
- 4. benchchem.com [benchchem.com]
- 5. medkoo.com [medkoo.com]
- 6. Cbz-N-amido-PEG12-acid, 1334177-88-6 | BroadPharm [broadpharm.com]
- 7. vectorlabs.com [vectorlabs.com]
- 8. vectorlabs.com [vectorlabs.com]
- 9. benchchem.com [benchchem.com]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. CBZ-N-amido-PEG20-Acid - CD Bioparticles [cd-bioparticles.net]
- 12. N-(Azido-PEG10)-N-(PEG10-NH-Boc)-PEG10-acid | BroadPharm [broadpharm.com]
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